

Personal protective equipment for handling 1-Tetradecanol

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Compound of Interest

Compound Name: *1-Tetradecanol*

Cat. No.: *B15611098*

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Essential Safety and Handling Guide for 1-Tetradecanol

This guide provides crucial safety, handling, and disposal information for **1-Tetradecanol**, also known as Myristyl Alcohol. It is intended for laboratory professionals, including researchers, scientists, and those in drug development, to ensure safe operational conduct and environmental responsibility.

Physical and Chemical Properties

Understanding the properties of **1-Tetradecanol** is fundamental to its safe handling.

Property[1]	Value
Synonyms	Myristyl alcohol, Tetradecyl alcohol[1][2][3]
CAS Number	112-72-1[1][2]
Molecular Formula	C ₁₄ H ₃₀ O[1][2]
Molar Mass	214.39 g/mol [1][2]
Appearance	White crystalline powder or waxy solid[1][2]
Melting Point	37-40°C (98.6-104°F)[1]
Boiling Point	289°C (552.2°F)[1]
Flash Point	141°C (285.8°F)[1]
Solubility	Insoluble in water; Soluble in diethyl ether; Slightly soluble in ethanol[1]

Toxicological Data

The following data summarizes the acute toxicity of **1-Tetradecanol**.

Exposure Route[1]	Species[1]	Value[1]
Oral LD50	Rat	> 5000 mg/kg
Dermal LD50	Rabbit	8000 mg/kg[1]
Inhalation LC50	Rat	> 1.5 mg/L air[1]

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the consistent use of appropriate PPE are critical to minimizing exposure risks.

Engineering Controls

- Ventilation: Use **1-Tetradecanol** in a well-ventilated area. A local exhaust ventilation system is recommended where the solid is handled as a powder to prevent dust accumulation.[1][2]
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible near the workstation location.[2]

Personal Protective Equipment (PPE) Protocol

The selection of PPE is based on the potential hazards present in the workplace.

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) standards.[2]	1-Tetradecanol is classified as causing serious eye irritation. [2][3][4]
Hand Protection	Chemical-resistant gloves (e.g., PVC).[2]	To prevent skin contact. Prolonged or repeated exposure may cause moderate skin irritation, leading to redness, swelling, and dermatitis.[2]
Skin and Body Protection	A laboratory coat and closed-toed footwear are the minimum requirements.[1] For more extensive handling, impervious clothing or a PVC apron should be worn.[5]	To prevent skin exposure.[4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or irritation is experienced. A particulate respirator (e.g., N95) is recommended.[2]	To avoid inhalation of dust.[2]

Procedural Guidance: Handling and Disposal

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all engineering controls are operational and the required PPE is available and inspected for integrity.
- Dispensing: When handling **1-Tetradecanol** as a powder, minimize dust generation.[2] Use in a well-ventilated area, preferably under a local exhaust hood.[2]
- Avoiding Incompatibilities: Keep away from strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[2]
- After Handling: Wash hands thoroughly after handling the substance.[6]

Spill Management

- Minor Spills: Remove all sources of ignition.[5] Use dry clean-up procedures to avoid generating dust.[4][5] Sweep or vacuum the material and place it in a suitable, labeled container for disposal.[2]
- Major Spills: Evacuate personnel from the area and alert emergency responders.[1] Avoid all personal contact, including inhalation of dust.[1][5] Contain the spill to prevent it from entering drains or waterways, as it is very toxic to aquatic life.[1][4]

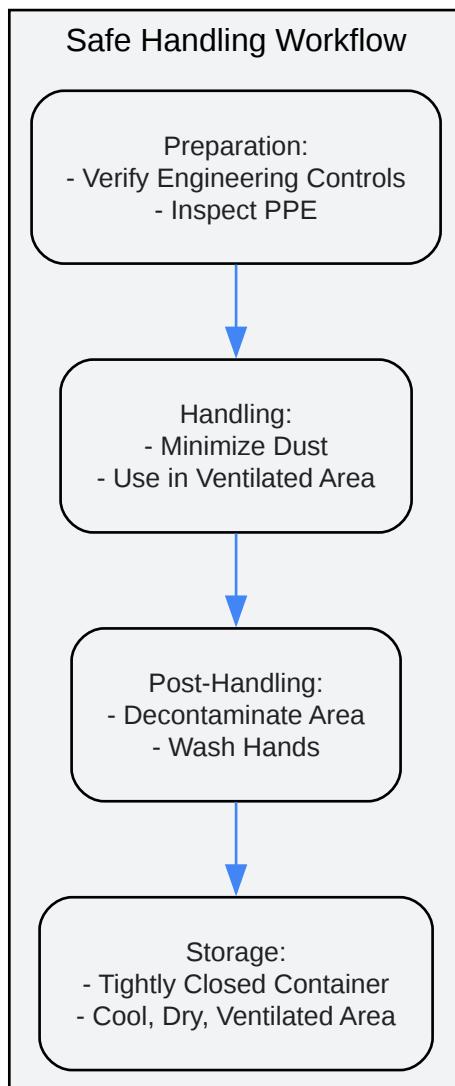
Disposal Plan

1-Tetradecanol and its container must be disposed of as hazardous waste.[2][5]

- Waste Collection: Collect waste material in a suitable, labeled container.[2]
- Labeling: Clearly label the waste container as "Hazardous Waste" and include the chemical name "**1-Tetradecanol**."
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[7]
- Regulatory Compliance: All disposal procedures must be in accordance with local, state, and federal regulations.[2][4][5] Do not allow the substance to enter drains or waterways.[4]

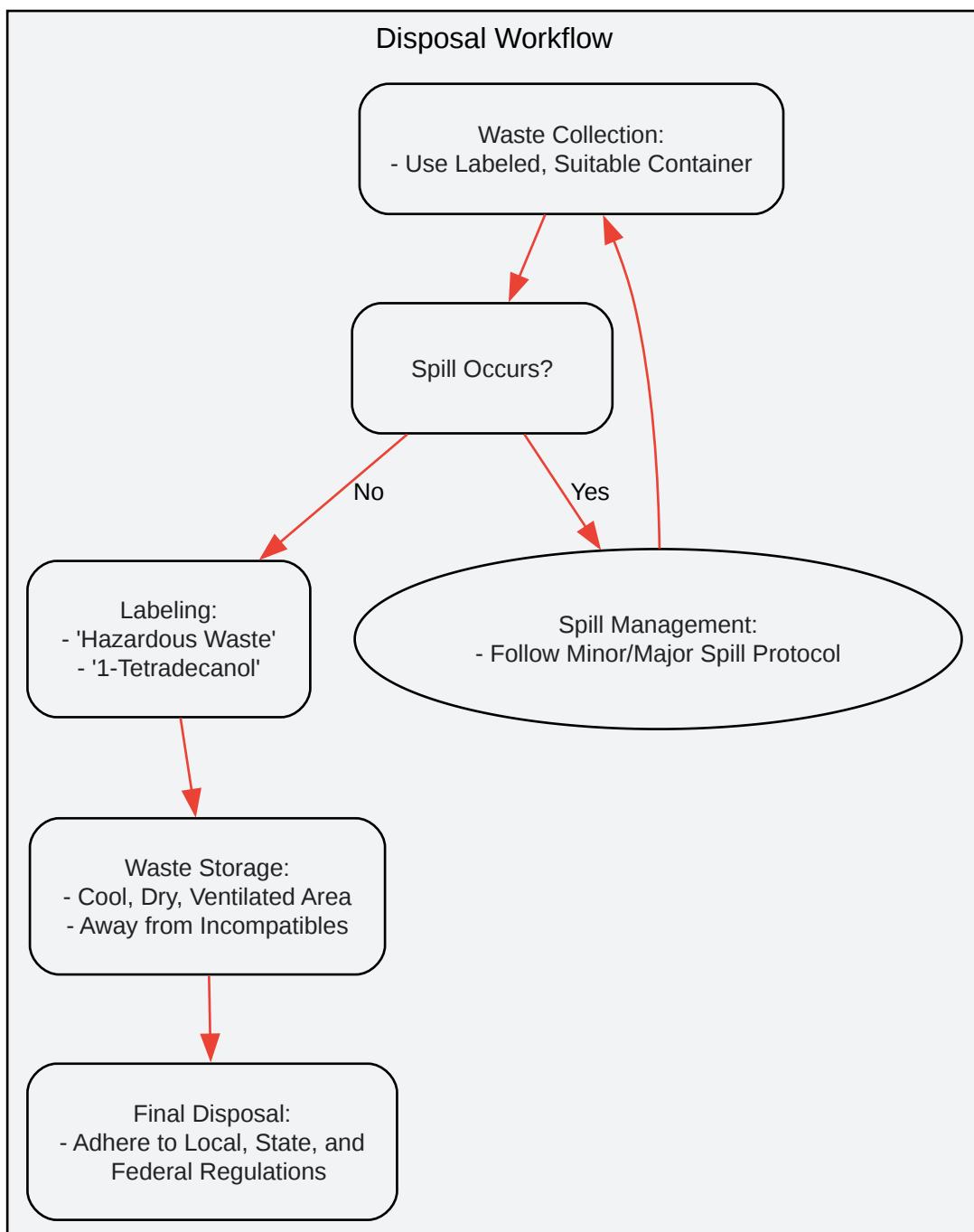
Workflow Diagrams

The following diagrams illustrate the procedural flow for safely handling and disposing of **1-Tetradecanol**.



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*Safe Handling Workflow for **1-Tetradecanol***



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Disposal Workflow for **1-Tetradecanol** Waste

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